

A Technical Guide to High-Purity Adrenic Acid-d8 for Advanced Research

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Compound of Interest

Compound Name: Adrenic acid-d8

Cat. No.: B15562133

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity deuterated Adrenic acid (**Adrenic acid-d8**), a critical tool for researchers in lipidomics, metabolic studies, and drug development. Due to its specialized nature, **Adrenic acid-d8** is typically not available as a stock item. This guide, therefore, focuses on the necessary technical specifications, the process of acquiring it through custom synthesis, and its application in experimental settings.

Sourcing and Specifications

High-purity **Adrenic acid-d8** is primarily available through custom synthesis. Several reputable suppliers of lipids and isotopically labeled compounds offer services to produce **Adrenic acid-d8** to meet specific research requirements. When commissioning a custom synthesis, it is crucial to clearly define the required specifications. Below are tables summarizing the typical specifications for non-deuterated Adrenic acid, which serves as a baseline, and for a closely related commercially available deuterated fatty acid, Arachidonic acid-d8. These tables provide a benchmark for what can be expected from a custom synthesis of **Adrenic acid-d8**.

Table 1: Technical Specifications of Adrenic Acid (Non-Deuterated)

Parameter	Specification	Supplier Example
Formal Name	7Z,10Z,13Z,16Z-docosatetraenoic acid	Cayman Chemical
CAS Number	28874-58-0	Cayman Chemical
Molecular Formula	C ₂₂ H ₃₆ O ₂	Cayman Chemical
Formula Weight	332.5 g/mol	Cayman Chemical
Purity	≥98%	Cayman Chemical[1][2]
Formulation	A solution in ethanol (e.g., 100 mg/ml) or as a neat oil	Cayman Chemical[1][2]
Storage	-20°C	Cayman Chemical[1]
Stability	≥ 2 years at -20°C	Cayman Chemical

Data sourced from Cayman Chemical product information for Adrenic Acid (Item No. 90300)[1][2].

Table 2: Expected Technical Specifications for Custom Synthesized **Adrenic Acid-d8** (Based on Arachidonic Acid-d8)

Parameter	Expected Specification	Supplier Example (for Arachidonic acid-d8)
Formal Name	7Z,10Z,13Z,16Z-docosatetraenoic-d8 acid (specific deuteration pattern to be defined by the researcher)	Cayman Chemical, Sigma-Aldrich
CAS Number	Not available (custom synthesized)	N/A
Molecular Formula	C ₂₂ H ₂₈ D ₈ O ₂	N/A
Formula Weight	~340.6 g/mol	N/A
Isotopic Purity	≥98 atom % D	Sigma-Aldrich[3]
Chemical Purity	≥97% (CP)	Sigma-Aldrich[3]
Deuterated Forms	≥99% deuterated forms (d ₁ -d ₈)	Cayman Chemical[4]
Formulation	A solution in a suitable solvent (e.g., methyl acetate, ethanol) or as a neat oil	Cayman Chemical[4], Sigma-Aldrich[3]
Storage	-20°C	Cayman Chemical[4], Sigma-Aldrich[3]

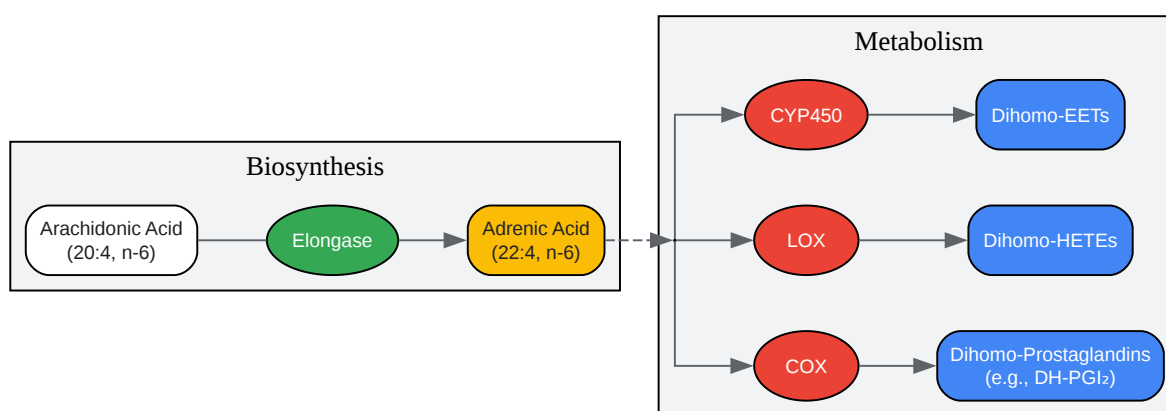
Specifications are extrapolated based on commercially available Arachidonic acid-d8 from Cayman Chemical (Item No. 390010)[4] and Sigma-Aldrich (Product No. 735000)[3].

Potential Custom Synthesis Providers:

- Larodan, now part of ABITEC, has a long-standing reputation for manufacturing high-purity lipids and offers custom synthesis of complex and novel lipids, including stable isotope-labeled compounds[5][6][7].
- Other major suppliers of research lipids are potential candidates for custom synthesis inquiries.

Metabolic Pathway of Adrenic Acid

Adrenic acid is a C22 polyunsaturated fatty acid, formed by the two-carbon elongation of Arachidonic acid[2]. It is a substrate for several key enzyme systems, including cyclooxygenases (COX), lipoxygenases (LOX), and cytochrome P450 (CYP450) enzymes, leading to the formation of a series of bioactive metabolites known as dihomino-eicosanoids[8][9]. These metabolites, such as dihomino-prostaglandins and dihomino-thromboxanes, have distinct physiological activities[8][10]. The metabolic conversion of Adrenic acid is a key area of research where **Adrenic acid-d8** can be used as a tracer.



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Metabolic pathway of Adrenic acid.

Experimental Protocols: Quantification of Adrenic Acid using Adrenic Acid-d8 as an Internal Standard

The primary application of **Adrenic acid-d8** is as an internal standard for the accurate quantification of endogenous Adrenic acid in biological samples using mass spectrometry (GC-MS or LC-MS)[4]. The deuterated standard co-elutes with the analyte but is distinguishable by its higher mass, allowing for correction of variability during sample extraction, processing, and analysis.

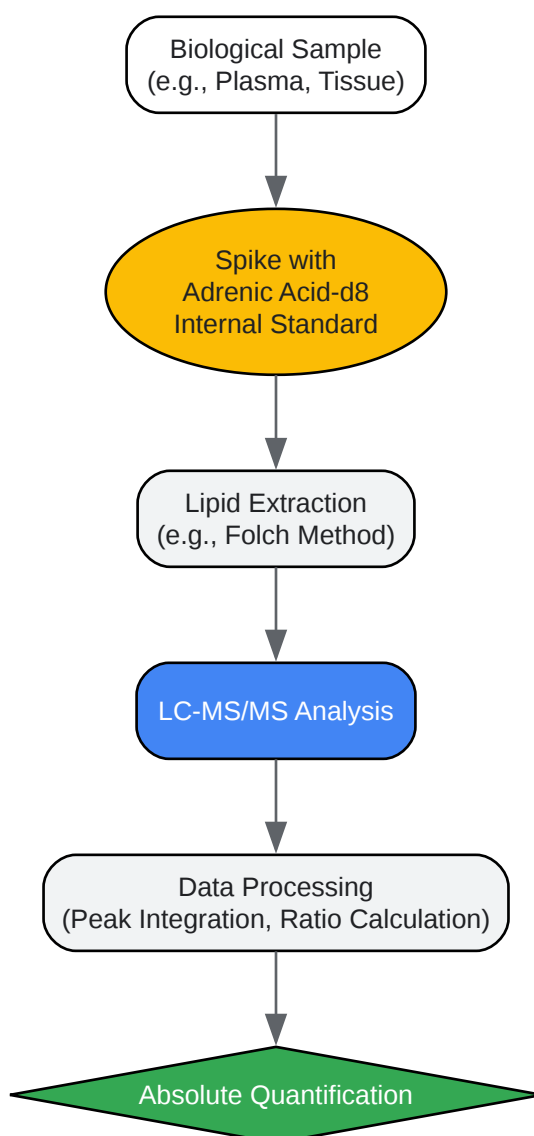
Protocol: Lipid Extraction and Quantification from Plasma

- Sample Preparation:
 - Thaw plasma samples on ice.
 - To 100 μ L of plasma, add 10 μ L of a known concentration of **Adrenic acid-d8** solution (e.g., 1 μ g/mL in ethanol).
 - Vortex briefly to mix.
- Lipid Extraction (Folch Method):
 - Add 2 mL of a 2:1 (v/v) chloroform:methanol solution to the plasma sample.
 - Vortex vigorously for 2 minutes.
 - Add 0.5 mL of 0.9% NaCl solution to induce phase separation.
 - Vortex for 1 minute and centrifuge at 2,000 x g for 10 minutes at 4°C.
 - Carefully collect the lower organic phase containing the lipids using a glass Pasteur pipette.
- Solvent Evaporation and Reconstitution:
 - Dry the collected organic phase under a gentle stream of nitrogen.
 - Reconstitute the dried lipid extract in 100 μ L of a suitable solvent for the chromatography system (e.g., 90:10 methanol:chloroform).
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into an LC-MS/MS system.
 - Use a C18 reversed-phase column for separation.
 - Set the mass spectrometer to monitor for the specific mass transitions of both Adrenic acid and **Adrenic acid-d8** in negative ion mode.

- Adrenic Acid: Precursor ion (m/z) ~331.3, Product ion (m/z) specific to fragmentation.
- **Adrenic Acid-d8**: Precursor ion (m/z) ~339.3, Product ion (m/z) specific to fragmentation.
- The peak area ratio of the endogenous Adrenic acid to the **Adrenic acid-d8** internal standard is used to calculate the concentration of Adrenic acid in the original sample by referencing a standard curve.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for a lipidomics experiment employing a deuterated internal standard for quantification.



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Lipidomics workflow with a deuterated standard.

This guide provides the essential technical information for researchers to source and effectively utilize high-purity **Adrenic acid-d8** in their studies. The use of a custom-synthesized, high-purity deuterated internal standard is paramount for achieving accurate and reproducible quantitative results in the burgeoning field of lipidomics.

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